

amprolium cross-contamination levels in non-target feed

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Compound Focus: Amprolium

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EFSA Assessment Summary for Amprolium

The following table summarizes the key findings and conclusions from the EFSA scientific opinion regarding **amprolium** [1] [2] [3].

Assessment Aspect	Summary of Findings for Amprolium
FARSC (Feed Antimicrobial Resistance Selection Concentration)	Could not be established due to a lack of necessary data on parameters required for the calculation [1].
Growth Promotion / Increased Yield	Levels in feed that have an effect were identified from literature, though specific values are not listed in the abstract [2].
Key Conclusion on Resistance Risk	The lack of significant antibacterial activity at clinically relevant concentrations suggests that further studies on bacterial resistance are not a priority [1].
Main Reason for Uncertainty	Primarily the absence of data, including Minimum Inhibitory Concentrations (MICs) for bacteria, needed to run the FARSC model [1].

Experimental Data and Methodologies

While the full FARSC model could not be applied, the scientific opinion references experimental data and methodologies relevant to **amprolium**.

Experimental Protocol for Growth Promotion Studies

The EFSA assessment used data from an extensive literature review. Although the specific protocols for each study are not detailed in the summary, the general approach involves feeding trials where different concentrations of **amprolium** are administered to animals, and performance metrics like weight gain and feed efficiency are measured [2].

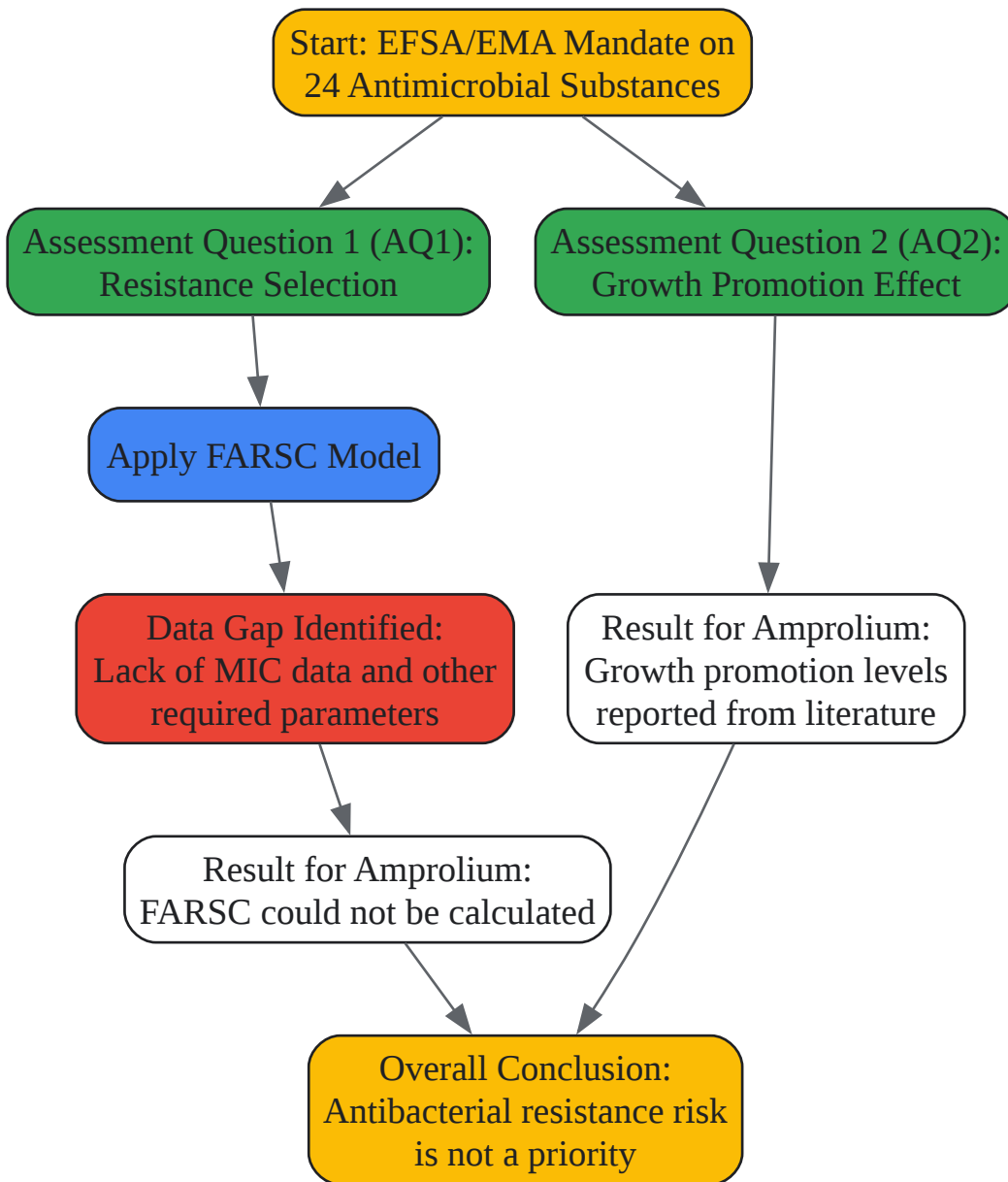
Protocol for Investigating Residues in Eggs

One study investigated **amprolium** residues in eggs [4]. The experimental design can be summarized as follows:

- **Objective:** To determine **amprolium** residue levels in eggs from laying hens given feed with known concentrations of the drug.
- **Treatment:** Groups of laying hens were supplied with feed containing **amprolium** at concentrations ranging from **5 to 250 mg/kg** [4].
- **Measurement:** Residue levels (in mg/kg) in egg yolks and whites were determined during and after the treatment period.
- **Key Finding:** Residue levels in yolks ranged from **1.75 mg/kg** (in the 250 mg/kg feed group) to **0.2 mg/kg** (in the 5 mg/kg feed group). These residues fell below detectable levels within about ten days after treatment stopped [4].

Visualizing the EFSA Assessment Workflow for Cross-Contamination

The EFSA employed a standardized methodology to assess all 24 antimicrobial substances. The diagram below illustrates this workflow, highlighting where the assessment for **amprolium** encountered data gaps [1].



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Key Insights for Researchers

The EFSA's assessment offers crucial insights for guiding future research and regulatory efforts.

- **Focus on Coccidial, Not Bacterial, Resistance:** **Amprolium** is a **thiamine antagonist** that acts as a coccidiostat by interfering with thiamine metabolism in the *Eimeria* parasite [1]. Its mechanism is distinct from typical antibiotics, which explains the low concern for driving antibacterial resistance.

- **Established Use and Residue Information:** **Amprolium** is authorized for use in poultry feed at specific levels. The study on eggs provides valuable residue depletion data, showing that while **amprolium** transfers to yolks, it depletes relatively quickly after withdrawal [4]. This information is vital for setting safety standards.

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References

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